

Personal protective equipment for handling Isoamyl butyrate

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Compound of Interest

Compound Name: *Isoamyl butyrate*

Cat. No.: *B091415*

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Essential Safety and Handling Guide for Isoamyl Butyrate

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **Isoamyl butyrate**, ensuring a secure laboratory environment.

Physicochemical and Hazard Information

Isoamyl butyrate is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is crucial to be aware of its physical and chemical properties to handle it safely.

Property	Value
Appearance	Colorless to pale yellow liquid
Odor	Fruity, banana-like
Boiling Point	178 °C (352.4 °F)[4]
Flash Point	59 °C (138.2 °F) (closed cup)[5]
Solubility	Slightly soluble in water; soluble in ethanol and organic solvents
Molecular Weight	158.24 g/mol

Hazard Classification (GHS)	Statement
Flammable Liquid	H226: Flammable liquid and vapor[1][4]
Skin Irritation	H315: Causes skin irritation[1][3]
Eye Irritation	H320 / H319: Causes eye irritation / Causes serious eye irritation[1][3]
Respiratory Irritation	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

When handling **Isoamyl butyrate**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Specific Recommendations
Eye/Face Protection	Chemical safety goggles and/or a full face shield should be worn where splashing is possible.[1] An eyewash fountain must be readily available. [1]
Skin Protection	Wear protective gloves (e.g., Nitrile rubber) and clean, body-covering clothing or a lab coat.[1][6]
Respiratory Protection	For conditions with potential for mist or vapor exposure where engineering controls are insufficient, a NIOSH-approved respirator may be necessary. For emergencies or unknown exposure levels, a full-face positive-pressure, air-supplied respirator is recommended.[1]

Experimental Protocols: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- Avoid contact with skin, eyes, and clothing.[1] Do not inhale vapors or mists.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[4] No smoking.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[5][8] All equipment must be grounded.[8]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a cool, dry, and well-ventilated area away from heat sources and direct sunlight.[1]
- Keep containers tightly closed.[1]
- Store away from incompatible materials such as oxidizing agents.[9]

Emergency and Disposal Plans

First-Aid Measures:

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms persist, seek medical attention.[1][9]
Skin Contact	Immediately remove contaminated clothing.[4] Wash the affected area thoroughly with soap and water.[1] If irritation persists, seek medical advice.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[1] Seek medical attention if irritation continues.[1]
Ingestion	Do NOT induce vomiting.[9] Rinse the mouth with water.[1] Seek immediate medical attention.[1]

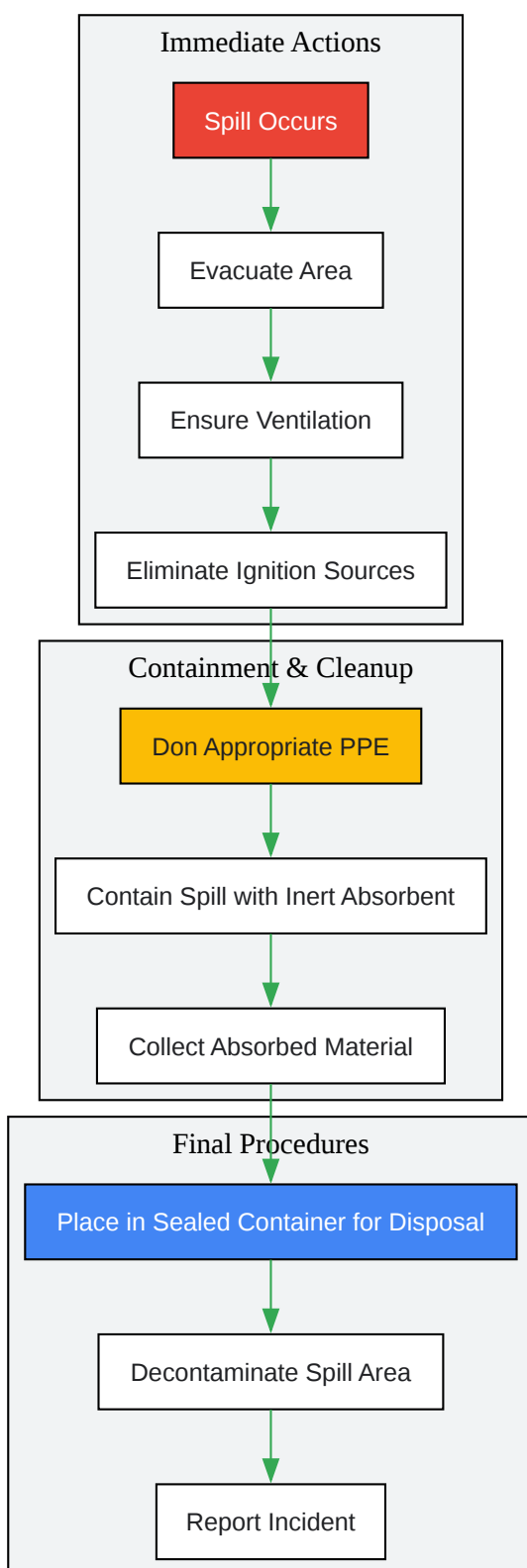
Spill Response Protocol:

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[7]
- Ventilate: Ensure the area is well-ventilated.[9]
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[9]
- Containment: Wear appropriate PPE. Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[1][9]

- Cleanup: Carefully sweep or vacuum the absorbed material and place it into a suitable, sealed container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly.

Below is a diagram illustrating the logical workflow for handling an **Isoamyl butyrate** spill.



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Workflow for **Isoamyl Butyrate** Spill Response.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), foam, or dry chemical extinguishers.[1] Do not use a direct water jet on burning material.[1]
- Protective Equipment: Firefighters should wear full protective clothing and a NIOSH-approved self-contained breathing apparatus (SCBA).[1]

Disposal Plan:

- Dispose of **Isoamyl butyrate** and any contaminated materials in accordance with all applicable local, regional, national, and international regulations.[4]
- The waste should be treated as hazardous.[10] Do not allow the product to enter drains, soil, or water sources.[1]
- Empty containers may retain product residue and can be dangerous; they should be disposed of in the same manner as the product.[9][10]

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